

# 1-(2-Chloroethoxy)-4-methoxybenzene CAS 3383-74-2 properties

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1-(2-Chloroethoxy)-4-methoxybenzene

CAS No.: 3383-74-2

Cat. No.: B1278227

[Get Quote](#)

An In-Depth Technical Guide to **1-(2-Chloroethoxy)-4-methoxybenzene** (CAS 3383-74-2)

## Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of **1-(2-Chloroethoxy)-4-methoxybenzene**, a versatile bifunctional molecule. Intended for researchers, chemists, and professionals in drug development and materials science, this guide delves into the compound's core properties, synthesis, reactivity, and applications, grounding all information in established scientific principles and methodologies.

## Core Molecular Identity and Physicochemical Profile

**1-(2-Chloroethoxy)-4-methoxybenzene** (CAS No. 3383-74-2) is an organic compound featuring a para-substituted benzene ring with a methoxy group and a 2-chloroethoxy group.<sup>[1]</sup> This unique combination of a reactive alkyl halide and an electron-donating methoxy group makes it a valuable intermediate in various synthetic applications.<sup>[1]</sup>

## Structural and Physicochemical Data

The fundamental properties of this compound are summarized below. These parameters are critical for designing reaction conditions, purification strategies, and ensuring safe handling.

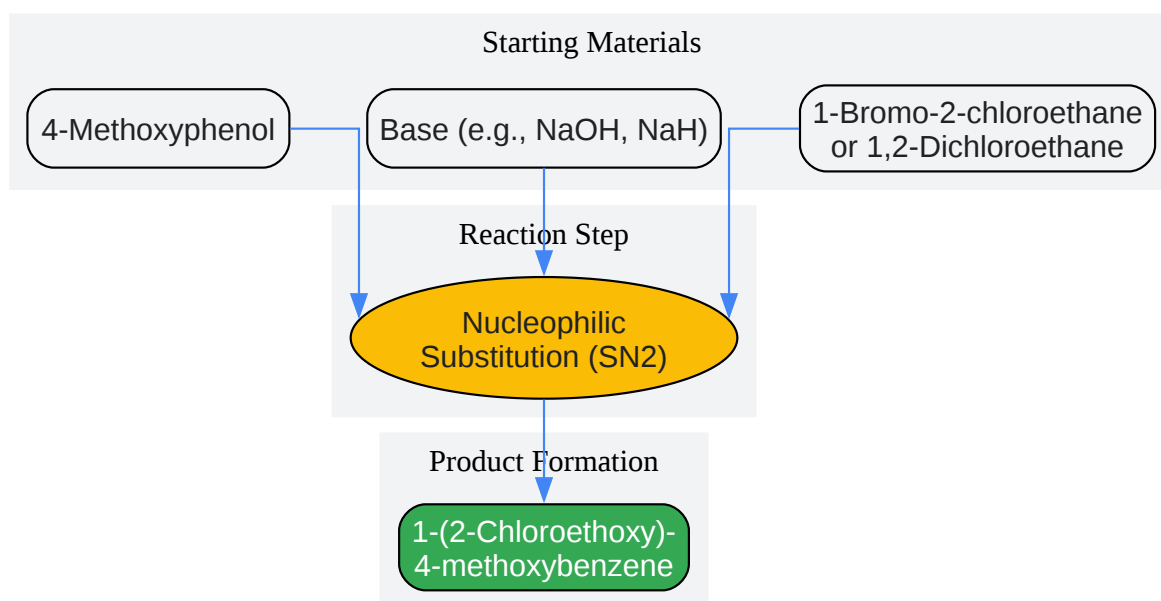
Property	Value	Source(s)
CAS Number	3383-74-2	[1][2]
IUPAC Name	1-(2-chloroethoxy)-4-methoxybenzene	[1]
Synonyms	2-Chloroethyl 4-methoxyphenyl ether, 2-Chloroethyl p-anisyl ether	[2]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> ClO <sub>2</sub>	[1][2]
Molecular Weight	186.63 g/mol	[1]
Appearance	Colorless to yellow liquid; may also be a solid	[1][3][4]
Density	~1.13 g/cm <sup>3</sup>	[1][2]
Boiling Point	125-128 °C at 13.0 mbar; 272.66 °C at 760 mmHg	[1][2]
Melting Point	286-287 °C (Note: This value appears unusually high and may be anomalous)	[2]
Flash Point	107.6 °C	[2]
Refractive Index	1.506	[2]
Water Solubility	130 mg/L at 20°C (Limited)	[1]
Organic Solvent Solubility	Soluble in methanol, dichloromethane	[1]
SMILES	<chem>COC1=CC=C(C=C1)OCCCl</chem>	[1]
InChI Key	CAMJRUQPYA EKHX-UHFFFAOYSA-N	[1]

## Synthesis and Mechanistic Considerations

The synthesis of **1-(2-Chloroethoxy)-4-methoxybenzene** is typically achieved via nucleophilic substitution, leveraging the acidity of the phenolic proton of 4-methoxyphenol.

## General Synthetic Workflow

A common and effective method is the Williamson ether synthesis, where the sodium salt of 4-methoxyphenol reacts with an excess of a suitable chloro-etheral reagent.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **1-(2-Chloroethoxy)-4-methoxybenzene**.

## Detailed Laboratory Protocol: Nucleophilic Substitution

This protocol describes the synthesis from 4-methoxyphenol and 1-bromo-2-chloroethane.

### Step 1: Deprotonation of 4-Methoxyphenol

- In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 4-methoxyphenol (1.0 eq) in a suitable polar aprotic solvent (e.g., acetone or DMF).

- Add a base such as anhydrous potassium carbonate ( $K_2CO_3$ , 1.5 eq) to the solution.
- Stir the mixture at room temperature for 30-60 minutes to form the potassium 4-methoxyphenoxide salt.

#### Step 2: Alkylation

- Add 1-bromo-2-chloroethane (1.2 eq) to the reaction mixture dropwise. Using a slight excess of the alkylating agent ensures the complete consumption of the phenoxide.
- Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

#### Step 3: Work-up and Purification

- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- Dissolve the resulting crude oil in a water-immiscible organic solvent like ethyl acetate or dichloromethane.
- Wash the organic layer sequentially with water and brine to remove any remaining salts and impurities.
- Dry the organic layer over anhydrous sodium sulfate ( $Na_2SO_4$ ), filter, and concentrate in vacuo to yield the crude product.
- Purify the product via vacuum distillation or column chromatography to obtain pure **1-(2-Chloroethoxy)-4-methoxybenzene**.

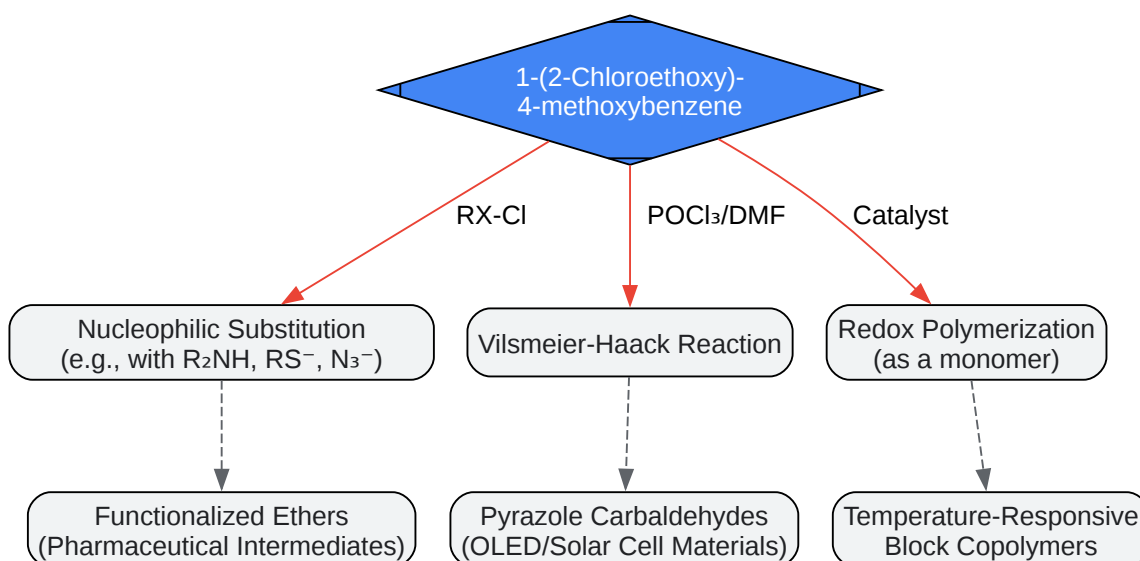
#### Expert Rationale:

- Choice of Base & Solvent: A weak base like  $K_2CO_3$  is sufficient to deprotonate the phenol without causing side reactions. A polar aprotic solvent like acetone facilitates the  $S_N2$  reaction by solvating the cation ( $K^+$ ) while leaving the nucleophile (phenoxide) relatively free to attack.

- Alkylating Agent: 1-bromo-2-chloroethane is used because the bromide is a better leaving group than chloride, ensuring the reaction occurs preferentially at the carbon-bromine bond. The chloro group remains intact for subsequent functionalization.
- Purification: The aqueous work-up is crucial for removing inorganic byproducts. Vacuum distillation is effective for purifying liquids with relatively high boiling points, preventing thermal decomposition.[1]

## Reactivity and Synthetic Utility

The dual functionality of **1-(2-Chloroethoxy)-4-methoxybenzene** makes it a versatile building block. The chloroethoxy group is susceptible to nucleophilic substitution, while the methoxy-activated aromatic ring can participate in electrophilic aromatic substitution reactions.[1]



[Click to download full resolution via product page](#)

Caption: Key reaction pathways and applications of the title compound.

## Nucleophilic Substitution

The terminal chlorine atom is a reactive site for substitution by a wide range of nucleophiles (e.g., amines, thiols, azides), enabling the synthesis of more complex molecules and pharmaceutical intermediates.[1]

## Vilsmeier-Haack Reaction

This compound serves as a precursor in the Vilsmeier-Haack reaction to produce complex derivatives like 3-(2-chloroethoxy)-1-(4-methoxyphenyl)-1H-pyrazole-4-carbaldehyde.[1] These pyrazole scaffolds are valuable in the development of materials for organic light-emitting diodes (OLEDs) and solar cells.[1]

## Polymer Chemistry

It can act as a monomer in redox polymerization processes.[1] This has been applied to the synthesis of temperature-responsive block copolymers, which are "smart" materials with potential applications in targeted drug delivery systems.[1] Its incorporation allows for the creation of polymers that change their properties (e.g., solubility) in response to temperature shifts.

## Safety, Handling, and Storage

Proper handling of **1-(2-Chloroethoxy)-4-methoxybenzene** is essential due to its potential hazards.

## Hazard Identification

Based on available safety data sheets, the compound is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[5]
- Serious Eye Irritation (Category 2/2A): Causes serious eye irritation.[5]
- Germ Cell Mutagenicity (Category 2): Suspected of causing genetic defects.[5]
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[5]

- Aquatic Hazard (Chronic, Category 4): May cause long-lasting harmful effects to aquatic life.

## Recommended Handling and PPE

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[5]
- Personal Protective Equipment (PPE):
  - Wear appropriate protective gloves (e.g., nitrile).[6]
  - Use safety goggles with side-shields or a face shield.
  - Wear a lab coat.
  - If ventilation is inadequate, use a suitable respirator.[6]
- Practices: Wash hands thoroughly after handling.[5] Avoid contact with skin, eyes, and clothing. Do not ingest or inhale vapors or mist.[5]

## Storage

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[5]
- Store locked up.[5]
- Keep away from heat, sparks, and open flames.

## First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[5]
- If Inhaled: Remove the person to fresh air and keep comfortable for breathing. Call a physician if you feel unwell.[5]

## Conclusion

**1-(2-Chloroethoxy)-4-methoxybenzene** is a strategically important chemical intermediate whose value lies in its bifunctional nature. The presence of a reactive alkyl chloride and an activated aromatic ring provides chemists with a versatile platform for constructing complex molecular architectures. Its demonstrated utility in synthesizing precursors for advanced materials and polymers underscores its significance in both academic research and industrial applications, particularly in fields adjacent to drug development and materials science. Adherence to strict safety protocols is mandatory when handling this compound.

## References

- **1-(2-Chloroethoxy)-4-methoxybenzene** | 3383-74-2 - Smolecule. Smolecule.
- **1-(2-Chloroethoxy)-4-methoxybenzene** Formula - Echemi. Echemi.
- SAFETY DATA SHEET - Fisher Scientific. Fisher Scientific.
- **1-(2-Chloroethoxy)-4-methoxybenzene** - BLD Pharmatech.
- SAFETY DATA SHEET - Sigma-Aldrich. Sigma-Aldrich.
- CAS NO. 3383-74-2 | **1-(2-Chloroethoxy)-4-methoxybenzene** - Arctom Scientific. Arctom Scientific.
- **1-(2-chloroethoxy)-4-methoxybenzene** - Hit2Lead. Hit2Lead.
- 3383-74-2|**1-(2-Chloroethoxy)-4-methoxybenzene** - BLD Pharm. BLD Pharm.
- CAS 3383-74-2 **1-(2-Chloroethoxy)-4-methoxybenzene** - Alfa Chemistry. Alfa Chemistry.
- Synthesis of 1-(1-chloroethyl)-4-methoxybenzene - Benchchem. Benchchem.
- 1-Chloromethyl-4-methoxybenzene(824-94-2) - ChemicalBook. ChemicalBook.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. Buy 1-\(2-Chloroethoxy\)-4-methoxybenzene | 3383-74-2 \[smolecule.com\]](#)
- [2. echemi.com \[echemi.com\]](#)
- [3. file.bldpharm.com \[file.bldpharm.com\]](#)
- [4. You are being redirected... \[hit2lead.com\]](#)

- [5. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- [6. 1-Chloromethyl-4-methoxybenzene\(824-94-2\)MSDS Melting Point Boiling Density Storage Transport \[m.chemicalbook.com\]](https://www.mchemicalbook.com)
- To cite this document: BenchChem. [1-(2-Chloroethoxy)-4-methoxybenzene CAS 3383-74-2 properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1278227/docs#1-2-chloroethoxy-4-methoxybenzene-cas-3383-74-2-properties\]](https://www.benchchem.com/product/b1278227/docs#1-2-chloroethoxy-4-methoxybenzene-cas-3383-74-2-properties)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

